

Independent Validation of Aak1-IN-4 Activity: A Comparative Guide

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Compound of Interest

Compound Name: Aak1-IN-4

Cat. No.: B12416940

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the activity of **Aak1-IN-4**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1), with other known AAK1 inhibitors. The information presented is supported by experimental data from independent studies, offering a comprehensive resource for evaluating **Aak1-IN-4** for research and drug development purposes.

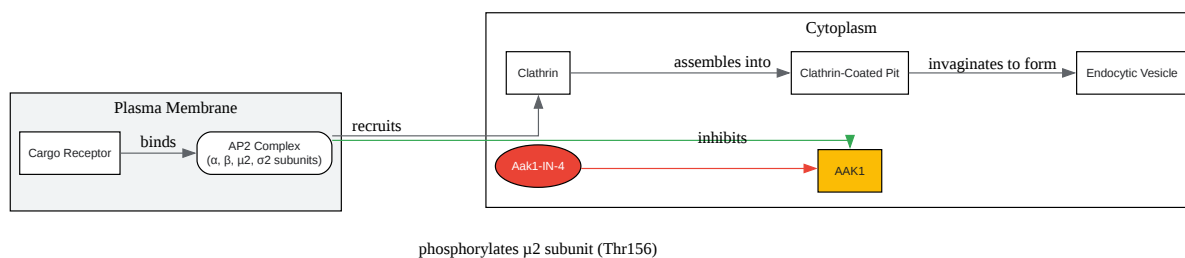
Comparative Analysis of AAK1 Inhibitor Activity

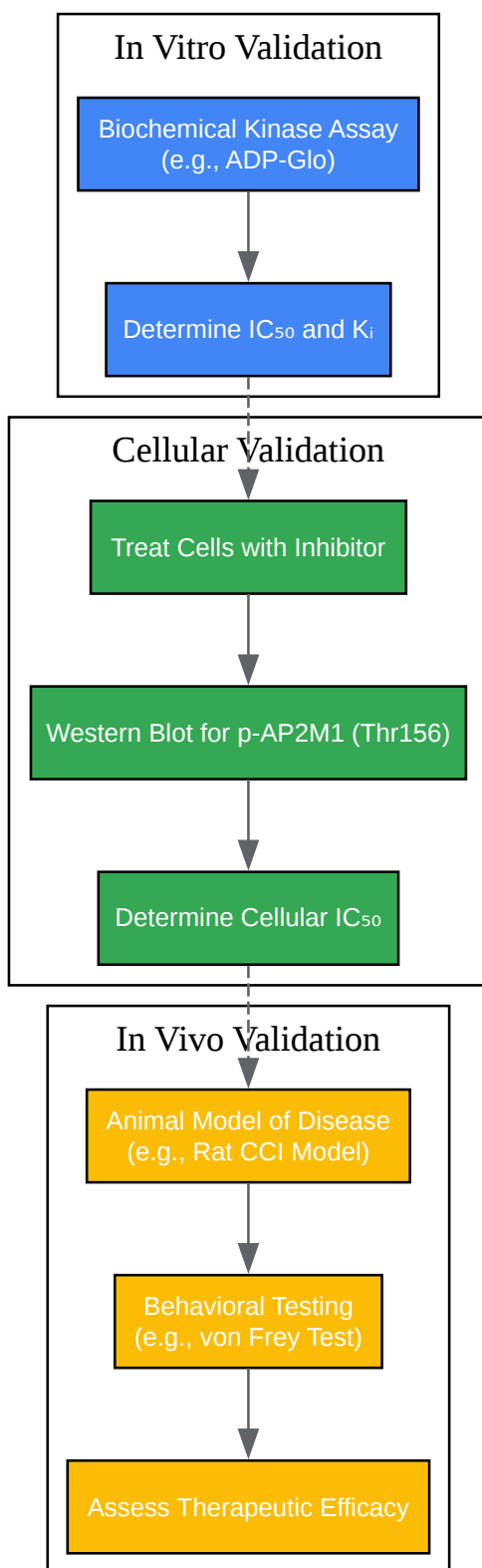
The following table summarizes the in vitro and cellular activities of **Aak1-IN-4** and other frequently studied AAK1 inhibitors. This quantitative data allows for a direct comparison of their potency and selectivity.

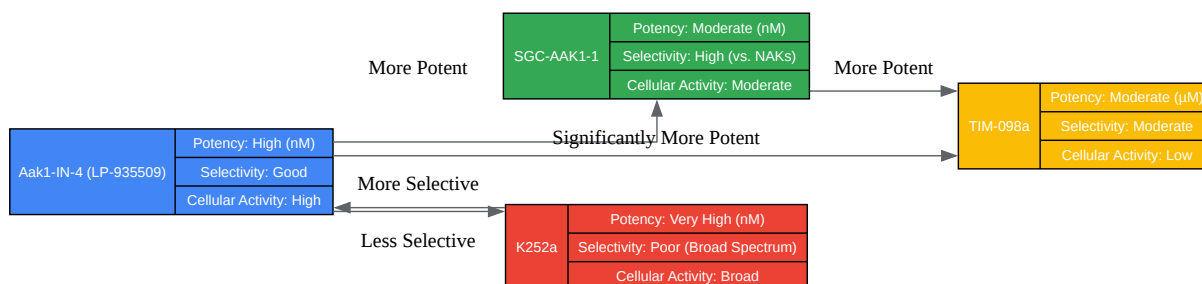
Inhibitor	AAK1 IC ₅₀ (nM)	AAK1 K _i (nM)	Cellular IC ₅₀ (nM)	Key Off-Targets
Aak1-IN-4 (LP-935509)	3.3 - 4.6 ^{[1][2]}	0.9 ^{[1][2][3]}	2.8 - 8.6	BIKE (IC ₅₀ = 14 nM), GAK (IC ₅₀ = 320 nM)
SGC-AAK1-1	233 - 270	9.0 - 9.1	230	BMP2K (IC ₅₀ = 1.48 μM)
TIM-098a	240	Not Reported	870	GAK, BIKE, STK16 (4-30 fold less potent)
K252a	<10	Not Reported	Not Reported	Broad spectrum inhibitor: PKC, PKA, CaMKII, Trk family kinases, Phosphorylase kinase

Signaling Pathways and Experimental Workflows

To understand the context of **Aak1-IN-4**'s activity, it is crucial to visualize the signaling pathway it modulates and the experimental procedures used for its validation.







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